

Navigating the Chemistry of 1-Phenylpentane-2,4-dione: A Technical Guide

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Compound of Interest

Compound Name: 1-Phenylpentane-2,4-dione

Cat. No.: B1581628

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[Shanghai, CN] – This whitepaper serves as an in-depth technical guide for researchers, scientists, and drug development professionals on the chemical and physical properties of **1-Phenylpentane-2,4-dione**. This document provides a comprehensive overview of its fundamental characteristics, analytical methodologies for its characterization, and its emerging applications in various scientific fields.

Core Compound Identification

1-Phenylpentane-2,4-dione is a beta-dicarbonyl compound featuring a phenyl substituent. This structural motif imparts specific chemical reactivity and physical properties that are of interest in organic synthesis and materials science. The definitive identifiers for this compound are crucial for accurate sourcing, experimentation, and regulatory compliance.

Property	Value	Source(s)
CAS Number	3318-61-4	[1][2]
Molecular Formula	C ₁₁ H ₁₂ O ₂	[1][2]
Molecular Weight	176.21 g/mol	[1]
Alternate Names	2,4-Pentanedione, 1-phenyl-	[2]
Boiling Point	277.7 °C	
InChI Key	NROOHYGFTHTDFF- UHFFFAOYSA-N	[2]

Physicochemical Properties and Synthesis Overview

1-Phenylpentane-2,4-dione is a molecule noted for its light-absorbing properties, making it a candidate for applications in solar energy as an efficient absorber of solar radiation. Its potential use as an electron donor in polymer solar cells stems from its ability to act as both a chelate and a light absorber. While specific, detailed synthesis protocols are proprietary and vary by manufacturer, the general synthesis of β -dicarbonyl compounds often involves Claisen condensation or related reactions. For instance, the synthesis of a related compound, 1-phenylpentane-1,3-dione, can be achieved from 1-Pentyn-3-one, 1-phenyl-.

Analytical Characterization: High-Performance Liquid Chromatography (HPLC)

Accurate analysis of **1-Phenylpentane-2,4-dione** is critical for quality control and research applications. High-Performance Liquid Chromatography (HPLC) is a robust method for its separation and quantification.

Experimental Protocol: Reverse-Phase HPLC Analysis

This protocol outlines a general method for the analysis of **1-Phenylpentane-2,4-dione**. [2]

Objective: To separate and quantify **1-Phenylpentane-2,4-dione** using reverse-phase HPLC.

Materials:

- **1-Phenylpentane-2,4-dione** standard
- Acetonitrile (MeCN), HPLC grade
- Water, HPLC grade
- Phosphoric acid (or formic acid for MS-compatible methods)
- Newcrom R1 HPLC column or equivalent C18 column

Instrumentation:

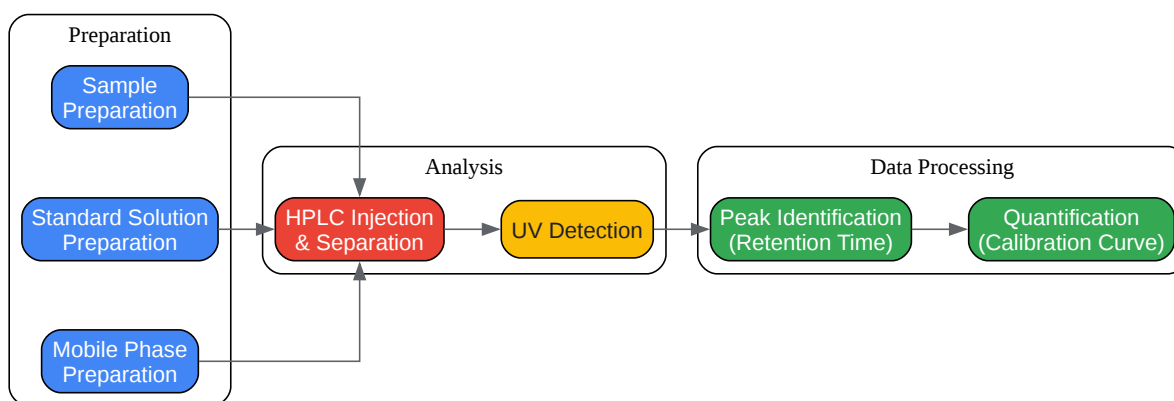
- HPLC system with a UV detector
- Data acquisition and processing software

Procedure:

- **Mobile Phase Preparation:** Prepare a mobile phase consisting of a mixture of acetonitrile (MeCN), water, and a small amount of phosphoric acid. For Mass Spectrometry (MS) compatible applications, replace phosphoric acid with formic acid. The exact ratio should be optimized for the specific column and system.
- **Standard Solution Preparation:** Prepare a stock solution of **1-Phenylpentane-2,4-dione** in a suitable solvent (e.g., acetonitrile). Prepare a series of working standards by diluting the stock solution to known concentrations.
- **Sample Preparation:** Dissolve the sample containing **1-Phenylpentane-2,4-dione** in the mobile phase or a compatible solvent. Filter the sample through a 0.45 μm syringe filter before injection.
- **Chromatographic Conditions:**
 - Column: Newcrom R1 or equivalent C18 column
 - Mobile Phase: Acetonitrile/Water/Acid mixture

- Flow Rate: 1.0 mL/min (typical, may require optimization)
- Injection Volume: 10 μ L (typical, may require optimization)
- Detection: UV at a wavelength appropriate for the analyte (e.g., 254 nm)
- Data Analysis:
 - Identify the peak corresponding to **1-Phenylpentane-2,4-dione** based on the retention time of the standard.
 - Quantify the amount of **1-Phenylpentane-2,4-dione** in the sample by comparing its peak area to a calibration curve generated from the working standards.

Workflow Diagram:



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References

- 1. labsolu.ca [labsolu.ca]
- 2. 2,4-Pentanedione, 1-phenyl- | SIELC Technologies [sielc.com]
- To cite this document: BenchChem. [Navigating the Chemistry of 1-Phenylpentane-2,4-dione: A Technical Guide]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1581628#cas-number-and-molecular-weight-of-1-phenylpentane-2-4-dione]

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